

Amphotericin B: A Comprehensive Technical Guide to Solubility and Stability in Different Solvents

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Compound of Interest

Compound Name: *Amb, (+-)-*
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For Researchers, Scientists, and Drug Development Professionals

Amphotericin B (AmB), a polyene macrolide antibiotic, remains a cornerstone in the treatment of severe systemic fungal infections. However, its notoriously low aqueous solubility and inherent instability present significant challenges in the development of effective and safe pharmaceutical formulations. This technical guide provides an in-depth analysis of the solubility and stability of Amphotericin B across a range of solvents, offering critical data and methodologies to aid in research and drug development.

Amphotericin B: Physicochemical Properties at a Glance

Amphotericin B is an amphiphilic molecule, possessing both a hydrophilic polyhydroxyl chain and a lipophilic polyene region. This dual nature governs its complex solubility and aggregation behavior. It is a yellow to orange powder, practically insoluble in water at neutral pH and in ethanol.

Solubility of Amphotericin B

The solubility of Amphotericin B is highly dependent on the solvent, pH, and temperature. Understanding these parameters is crucial for developing viable formulations.

Organic Solvents

Amphotericin B exhibits higher solubility in several organic solvents compared to aqueous solutions. Dimethyl sulfoxide (DMSO) and dimethylformamide (DMF) are commonly used to prepare stock solutions in laboratory settings.^{[1][2]}

Solvent	Temperature (°C)	Solubility	Reference
Dimethyl sulfoxide (DMSO)	Not Specified	30–40 mg/mL	[1][2]
Dimethylformamide (DMF)	Not Specified	2–4 mg/mL	[1]
N,N-dimethylacetamide (DMA)	65	High	[3]
Ethanol	25-70	Low, but higher than other alcohols	[4][5]
Methanol	25-70	Degrades the API during equilibration	[4][5]
Isopropanol	25-70	Low	[4][5]
Butanol	25-70	Low	[4][5]
Acetone	25-70	Very Low	[4][5]
Tetrahydrofuran	25-70	Moderate	[4][5]
1,4-Dioxane	25-70	Low	[4][5]
Methanol + Chloroform (1:1)	65	Poorly soluble	[3]
PEG 400/Propylene Glycol (50/50)	Not Specified	> 1 mg/mL	[6]

Table 1: Solubility of Amphotericin B in Various Organic Solvents.

The solubility in alcohols appears to correlate with their polarity.[4][5] Acidification of some organic solvent systems with hydrochloric acid (HCl) has been shown to significantly enhance the solubility of Amphotericin B.[3] For instance, while poorly soluble in a methanol and chloroform mixture, its solubility increases upon acidification with HCl.[3]

Aqueous Solutions

Amphotericin B's solubility in aqueous solutions is critically influenced by pH. It is practically insoluble in water at a pH range of 6 to 7.[1] However, its solubility increases significantly at acidic (pH 2) or alkaline (pH 11) conditions.[1]

Aqueous System	pH	Temperature (°C)	Solubility/Stability	Reference
Water	6-7	Not Specified	Insoluble	[1]
Water	2 or 11	Not Specified	Soluble	[1]
5% Dextrose Injection	Not Specified	15-25	Stable up to 24 hours at 100 µg/mL	[7][8]
10% Dextrose Injection	Not Specified	15-25	Stable up to 24 hours at 100 µg/mL	[7][8]
15% Dextrose Injection	Not Specified	15-25	Stable up to 24 hours at 100 µg/mL	[7][8]
20% Dextrose Injection	Not Specified	15-25	Stable up to 24 hours at 100 µg/mL	[7][8]
Human Serum	7.4	37	Solubilizes from a colloidal form, stable for 6 months when frozen	[9]
Phosphate-citrate buffers	5-7	Not Specified	Optimally stable	[10]

Table 2: Solubility and Stability of Amphotericin B in Aqueous Systems.

In aqueous suspensions, Amphotericin B can exist in three forms: monomers, water-soluble oligomers, and non-water-soluble aggregates.[11][12] The aggregation state is a critical factor

influencing both its antifungal activity and toxicity.

Stability of Amphotericin B

The stability of Amphotericin B is a significant concern, as it is susceptible to degradation by light, heat, and pH extremes.

Factors Affecting Stability

Several factors can influence the degradation of Amphotericin B:

- **pH:** Optimal stability is observed between pH 5 and 7.[\[10\]](#) At pH 1.5 and 12.5, rapid degradation occurs.[\[13\]](#)
- **Temperature:** Higher temperatures accelerate degradation.[\[14\]](#) For long-term storage, refrigeration or freezing is recommended.[\[1\]](#)[\[15\]](#)
- **Light:** Exposure to light can cause degradation.[\[16\]](#)[\[17\]](#) Solutions should be protected from light.
- **Oxidation:** Oxidation is a major degradation pathway.[\[18\]](#)[\[19\]](#) The presence of oxygen can significantly increase the rate of decomposition.[\[20\]](#)
- **Aggregation State:** The aggregation state of Amphotericin B in aqueous media can influence its chemical stability.[\[18\]](#)

Stability in Different Media

Medium	Storage Conditions	Stability	Reference
Solid Form	2–8 °C, protected from air and light	Active for 5 years	[1]
DMSO Solution	-20 °C (frozen)	Long-term stability	[15]
DMSO Solution	Not Specified	Losses greater than 60% at 6 months	[9]
Aqueous Solution (in culture)	37 °C	Stable for 3 days	[1][15]
5% Dextrose Ophthalmic Solution	4 °C, protected from light, unopened	Stable for up to 120 days	[16]
5% Dextrose Ophthalmic Solution	22 °C, protected from light	Stable for 16 days	[16]
5% Dextrose Ophthalmic Solution	22 °C, exposed to light	Stable for 13 days	[16]
Reconstituted in Sterile Water (5 mg/mL)	Refrigerated	Stable for 7 days	[21][22]
Diluted in D5W (0.1 mg/mL)	Refrigerated	Stable for 35 days	[21]
Diluted in D5W (0.2-1 mg/mL)	Refrigerated	Stable for 35 days	[21]
Lipid Emulsion	4 °C or 23 °C, lightly shaken	>90% retained over 21 days	[23]
Liposomal Formulation	40°C and 60°C	More stable than in solution	[14]

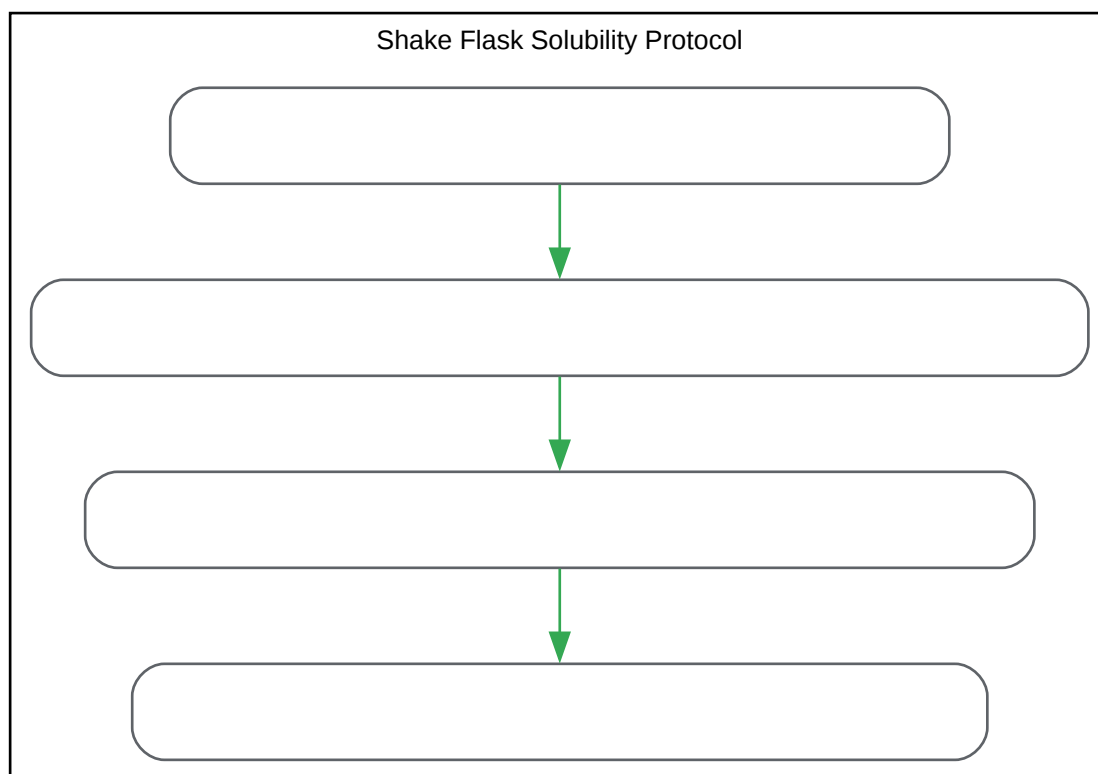
Table 3: Stability of Amphotericin B in Various Media and Conditions.

Experimental Protocols

Accurate determination of Amphotericin B solubility and stability requires robust analytical methods.

Solubility Determination: Shake Flask Method

A common method for determining equilibrium solubility is the shake flask method.



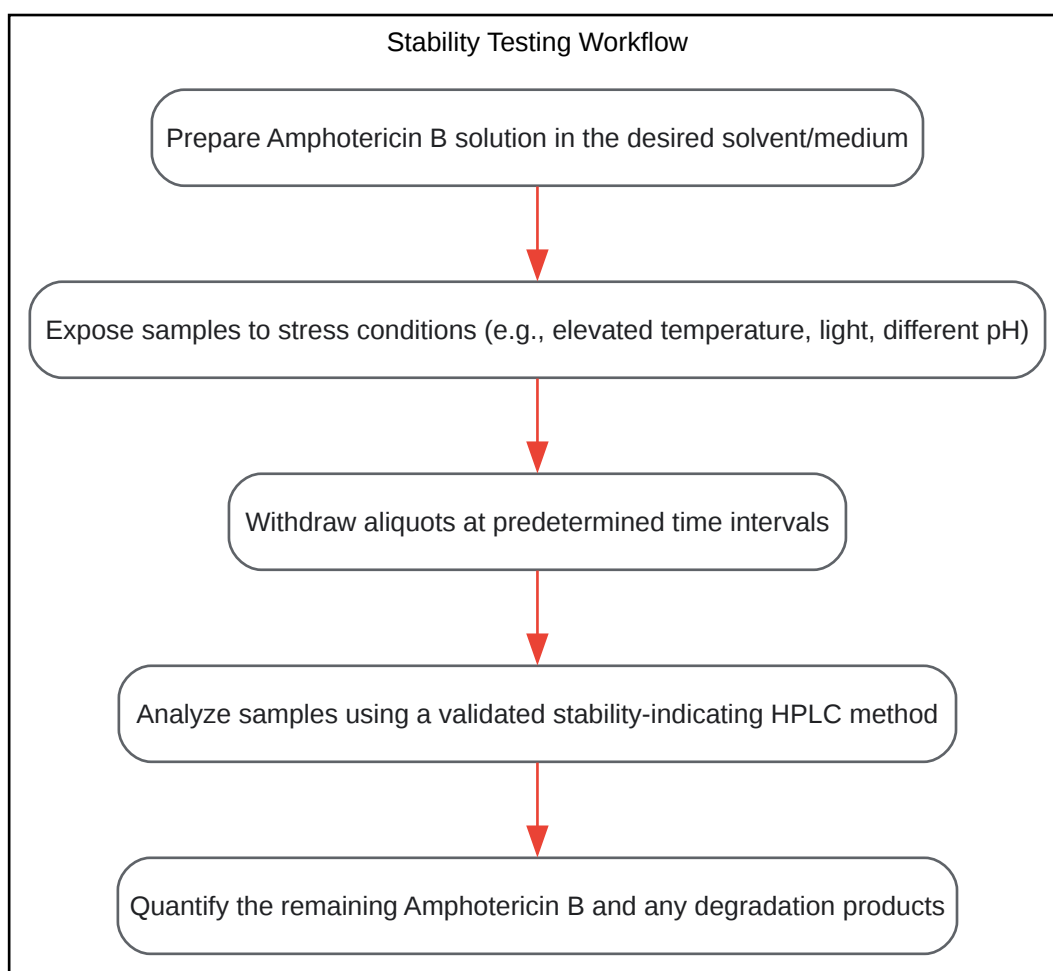
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Caption: Workflow for Solubility Determination.

The concentration of Amphotericin B in the resulting saturated solution is then quantified using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometry.[3][4][24]

Stability Assessment: Stability-Indicating HPLC Method

A stability-indicating HPLC method is essential to separate the intact drug from its degradation products.



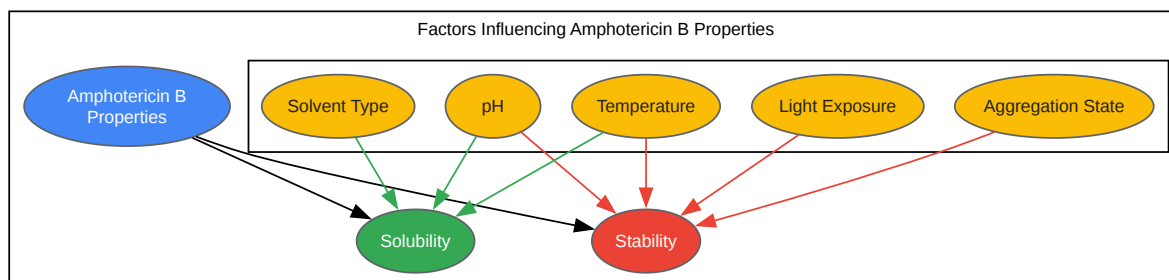
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Caption: Workflow for Stability Assessment.

The HPLC method typically involves a C18 reversed-phase column with UV detection at a wavelength around 380-415 nm.^{[24][25]} The mobile phase often consists of a mixture of organic solvents (e.g., acetonitrile, methanol) and an aqueous buffer.^{[24][25]}

Logical Relationships and Influencing Factors

The solubility and stability of Amphotericin B are interconnected and influenced by a multitude of factors.



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Caption: Interplay of Factors Affecting AmB.

This diagram illustrates that the intrinsic properties of Amphotericin B lead to its characteristic solubility and stability profiles, which are in turn modulated by external factors. For instance, while the choice of solvent is a primary determinant of solubility, factors like pH and temperature further influence it. Similarly, stability is governed by a combination of pH, temperature, light exposure, and the drug's aggregation state.

Conclusion

The effective utilization of Amphotericin B in research and clinical applications is intrinsically linked to a thorough understanding of its solubility and stability. This guide has synthesized key data and methodologies to provide a comprehensive resource for scientists and developers. The presented tables offer a quick reference for quantitative solubility and stability information, while the experimental workflows provide a foundation for robust analytical characterization. By carefully considering the interplay of solvent, pH, temperature, and light, researchers can optimize the handling and formulation of this potent but challenging antifungal agent.

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